

methanesulfonyl azide solvent selection guide

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Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

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Chemical Profile & Safety Protocols

Chemical Identity and Primary Use **Methanesulfonyl azide** (MsN_3) is primarily used as a **diazo transfer reagent** [1]. It reacts with active methylene compounds or enolates to install diazo functional groups, which are valuable intermediates for synthesizing compounds like α -diazo ketones [1].

Hazards and Safe Handling

- **Primary Hazards:** **Methanesulfonyl azide** poses **significant explosion hazards** and is thermally unstable [1].
- **Handling Procedures:**
 - **Personal Protective Equipment (PPE):** Always use suitable guards and appropriate personal protective equipment [2].
 - **Scale Consideration:** Exercise extreme caution, especially for larger-scale preparative work. Safer alternatives like *p*-ABSA are often recommended for larger scales [1].

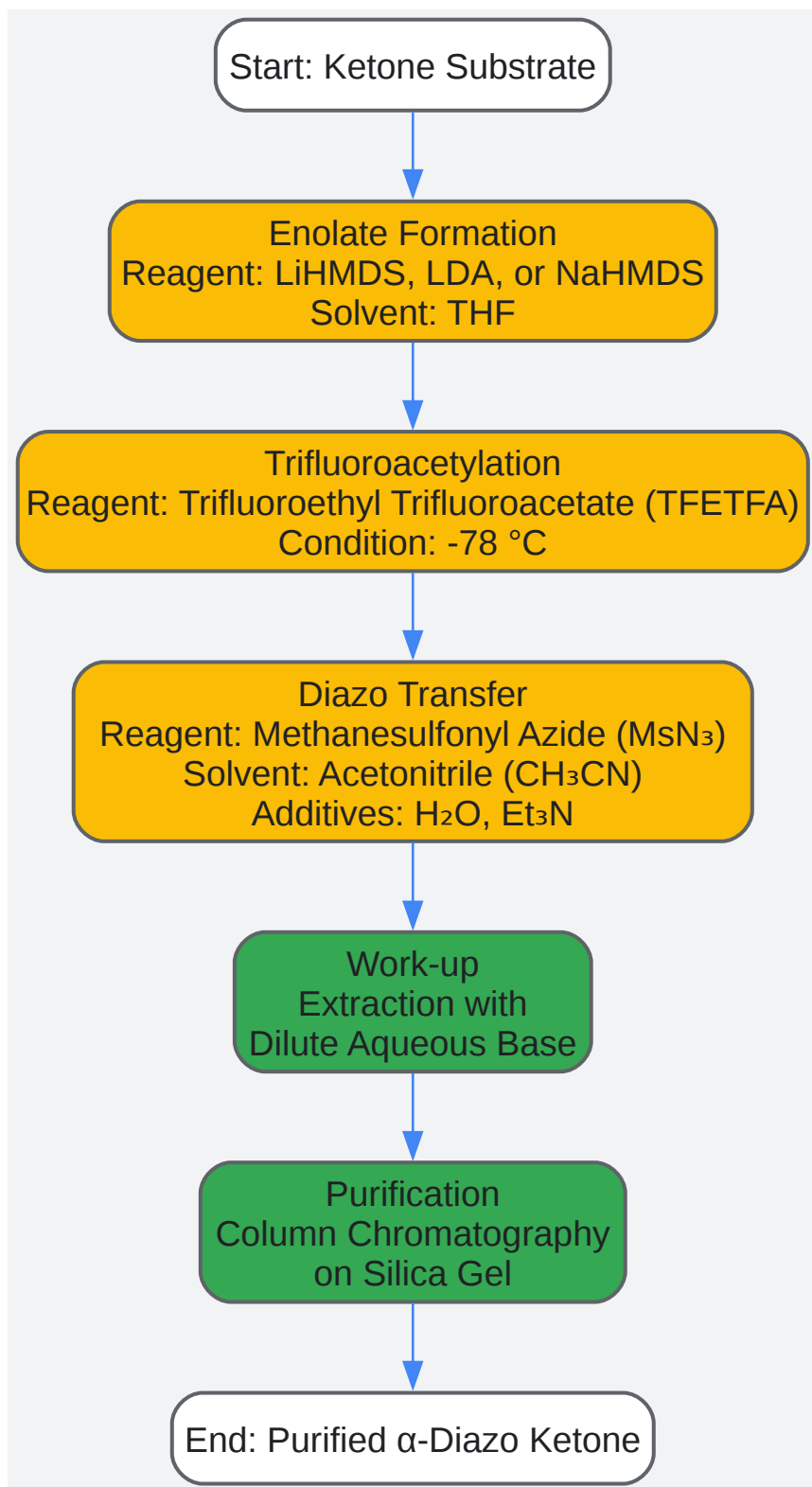
Solvent Selection and Reaction Guide

The search results indicate that solvent selection is often part of a specific reaction protocol. The following information is derived from documented experimental procedures.

Application / Context	Recommended Solvent(s)	Purpose & Rationale	Supporting Experimental Details
Detrifluoroacetylative Diazo Transfer [1]	Acetonitrile (CH ₃ CN)	Serves as the primary reaction solvent for the diazo transfer step.	The α-trifluoroacetyl ketone intermediate is treated with methanesulfonyl azide in acetonitrile containing 1.0 equivalent of water and 1.5 equivalents of triethylamine [1].
General Work-up & Purification [1]	Dilute Aqueous Base	Used for extraction during work-up to remove excess reagent and byproducts.	A key advantage of methanesulfonyl azide is that excess reagent and methanesulfonamide byproducts are easily separated from the desired diazo product by extraction into dilute aqueous base [1].

Experimental Workflow for Diazo Transfer

The diagram below outlines a standard detrifluoroacetylative diazo transfer procedure using **methanesulfonyl azide** [1]:



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Frequently Asked Questions

What are the safer alternatives to methanesulfonyl azide? Based on safety evaluations, **4-acetamidobenzenesulfonyl azide (*p*-ABSA)** and **4-dodecylbenzenesulfonyl azide** are recommended as safer alternatives, especially for larger-scale work [1]. These reagents are thermally more stable and present a reduced explosion hazard [1].

Can the stoichiometry of methanesulfonyl azide be reduced? Yes. While the original protocol uses 1.5 equivalents, several research groups have reported successful diazo transfer using **1.0 to 1.1 equivalents** of sulfonyl azide reagent, which reduces waste and simplifies product purification [1].

Critical Application Notes

- **Stoichiometry and Byproducts:** Using 1.5 equivalents of **methanesulfonyl azide** is common, but successful reactions with 1.0-1.1 equivalents have been reported [1]. A key advantage of **methanesulfonyl azide** is that its byproducts are easily removed with dilute aqueous base during work-up [1].
- **Solvent-Specific Cautions:** **Never use ethyl acetate** with **methanesulfonyl azide**. A specific warning exists due to the formation of highly explosive ethyl azide [1].
- **General Solvent Testing:** For solvents beyond acetonitrile, conduct **small-scale compatibility tests** under controlled conditions. Cole-Parmer's database notes that chemical behavior can vary with temperature, pressure, and concentration, potentially causing equipment failure even after a successful initial test [2].

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References

1. Org. Synth. 2022, 99, 234-250 [orgsyn.org]
2. Chemical Compatibility Database from Cole-Parmer [coleparmer.com]

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